Finsolv™ TN Technical Support Center: Addressing Tackiness in Cosmetic Formulations

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Compound of Interest	
Compound Name:	*Finsolv TN*
CAS No.:	*74565-11-0*
Cat. No.:	*B12644890*

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Welcome to the Finsolv™ TN Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions regarding the use of Finsolv™ TN (C12-15 Alkyl Benzoate) to mitigate tackiness in cosmetic formulations.

Troubleshooting Guides

Issue: Formulation feels tacky or sticky on the skin after application.

Cause: Tackiness in cosmetic formulations is often a result of a high concentration of humectants (e.g., glycerin, hyaluronic acid) without an adequate amount of emollients to provide slip and a pleasant after-feel. Other contributing factors can include the type and concentration of thickeners and film-formers used.

Solution: The incorporation of Finsolv™ TN, a light and non-greasy emollient ester, can significantly reduce the perception of tackiness and improve the overall sensory profile of a formulation.[1][2][3] Finsolv™ TN imparts a soft, velvety feel and enhances spreadability.[2]

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Recommended Use Levels: The optimal concentration of Finsolv™ TN will vary depending on the specific formulation. A typical use level is between 1% and 15%. It is recommended to start with a lower concentration and incrementally increase it until the desired sensory effect is achieved.

Data Presentation: Impact of Finsolv™ TN on Formulation Aesthetics

While specific quantitative sensory data is proprietary to individual studies, the following table summarizes the expected qualitative impact of incorporating Finsolv™ TN into a tacky formulation based on general formulation principles.

Finsolv™ TN Concentration	Expected Impact on Tackiness	Expected Impact on Spreadability	Notes
0% (Control)	High	Poor to Moderate	Formulation feels sticky and may drag on the skin.
1-3%	Noticeable Reduction	Improved	Initial improvement in skin feel, with a less tacky residue.
3-7%	Significant Reduction	Good	Formulation spreads easily and has a smoother, more elegant feel.
7-15%	Optimal Reduction	Excellent	Provides a dry, lubricating, and non-greasy after-feel.[1]

Experimental Protocols

Protocol: Sensory Evaluation of Tackiness

This protocol outlines a standardized method for a trained sensory panel to evaluate the tackiness of a cosmetic formulation. This method is adapted from general sensory analysis principles for skin care products.[4][5][6]

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Objective: To quantify the perceived tackiness of a cosmetic formulation upon application and after a specified drying time.

Materials:

- Test formulation(s)
- Control formulation (if applicable)
- Standardized application tools (e.g., disposable spatulas, syringes)
- Trained sensory panelists (typically 10-15)
- Data collection forms or software
- Controlled environment (temperature and humidity)

Methodology:

- Panelist Preparation: Panelists should wash their hands and forearms with a mild, unscented soap and allow them to air dry for at least 15 minutes before the evaluation. Panelists should not apply any personal care products to the test area on the day of the evaluation.
- Product Application:
  - Dispense a standardized amount of the product (e.g., 0.1 mL) onto a designated area on the panelist's inner forearm.
  - The panelist should spread the product evenly over a pre-defined area (e.g., a 2x2 inch square) using a standardized number of circular motions.
- Initial Evaluation (Tackiness during Application): Immediately after application, the panelist should assess the tackiness of the product during rub-out using a pre-defined scale (see below).
- Evaluation after Dry-Down:
  - Allow the product to dry for a specified period (e.g., 2 minutes).

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- The panelist will then evaluate the tackiness of the dried film by lightly pressing a clean finger onto the application site and then lifting it.
- The resistance to separation is rated on the tackiness scale.

- Data Recording: Panelists record their scores on the provided data collection forms.

Tackiness Rating Scale:

A common method is to use a line scale or a numeric intensity scale. For example:

Score	Description
0	Not tacky at all
1-2	Slightly tacky
3-4	Moderately tacky
5-6	Very tacky
7-8	Extremely tacky/Sticky

Data Analysis: The mean tackiness scores for each formulation at each time point are calculated and can be statistically analyzed to determine significant differences.

Frequently Asked Questions (FAQs)

Q1: At what stage of the formulation process should I add Finsolv™ TN?

A1: Finsolv™ TN is an oil-soluble liquid and should be incorporated into the oil phase of your emulsion. It can be added along with other emollients and esters before the emulsification step.

Q2: Will Finsolv™ TN affect the stability of my emulsion?

A2: Finsolv™ TN is readily emulsifiable and generally does not negatively impact emulsion stability.[7] In fact, as a good solubilizer for many lipophilic cosmetic ingredients, it can sometimes improve the overall homogeneity of a formulation.[7] However, as with any new ingredient, it is always recommended to perform stability testing on your final formulation.

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Q3: My formulation is still tacky even after adding Finsolv™ TN. What else can I do?

A3: If tackiness persists, consider the following:

- Increase the concentration of Finsolv™ TN: You may not have reached the optimal level for your specific formulation.
- Reduce the concentration of humectants: High levels of ingredients like glycerin or hyaluronic acid are a primary cause of tackiness.[8] Try reducing their concentration in small increments.
- Evaluate your thickener: Some thickeners can contribute to a sticky feel. You may need to experiment with different types or concentrations of rheology modifiers.
- Incorporate other non-tacky emollients: A blend of emollients often provides the best sensory profile. Consider other light esters or silicones in combination with Finsolv™ TN.

Q4: Is there a difference between Finsolv™ TN and Finsolv™ TN-O?

A4: Yes. Finsolv™ TN-O is a further refined version of C12-15 Alkyl Benzoate that is rendered odor-free. It is recommended for fragrance-sensitive applications or when even a slight background odor from formulation ingredients could interfere with the desired final fragrance.[1] Both offer a similar dry, talc-like feel.

Q5: Can Finsolv™ TN be used in anhydrous (water-free) formulations?

A5: Yes, Finsolv™ TN is an excellent emollient for anhydrous formulations such as body oils, serums, and stick products. Its non-greasy feel makes it a desirable alternative to heavier oils.

Visualizations

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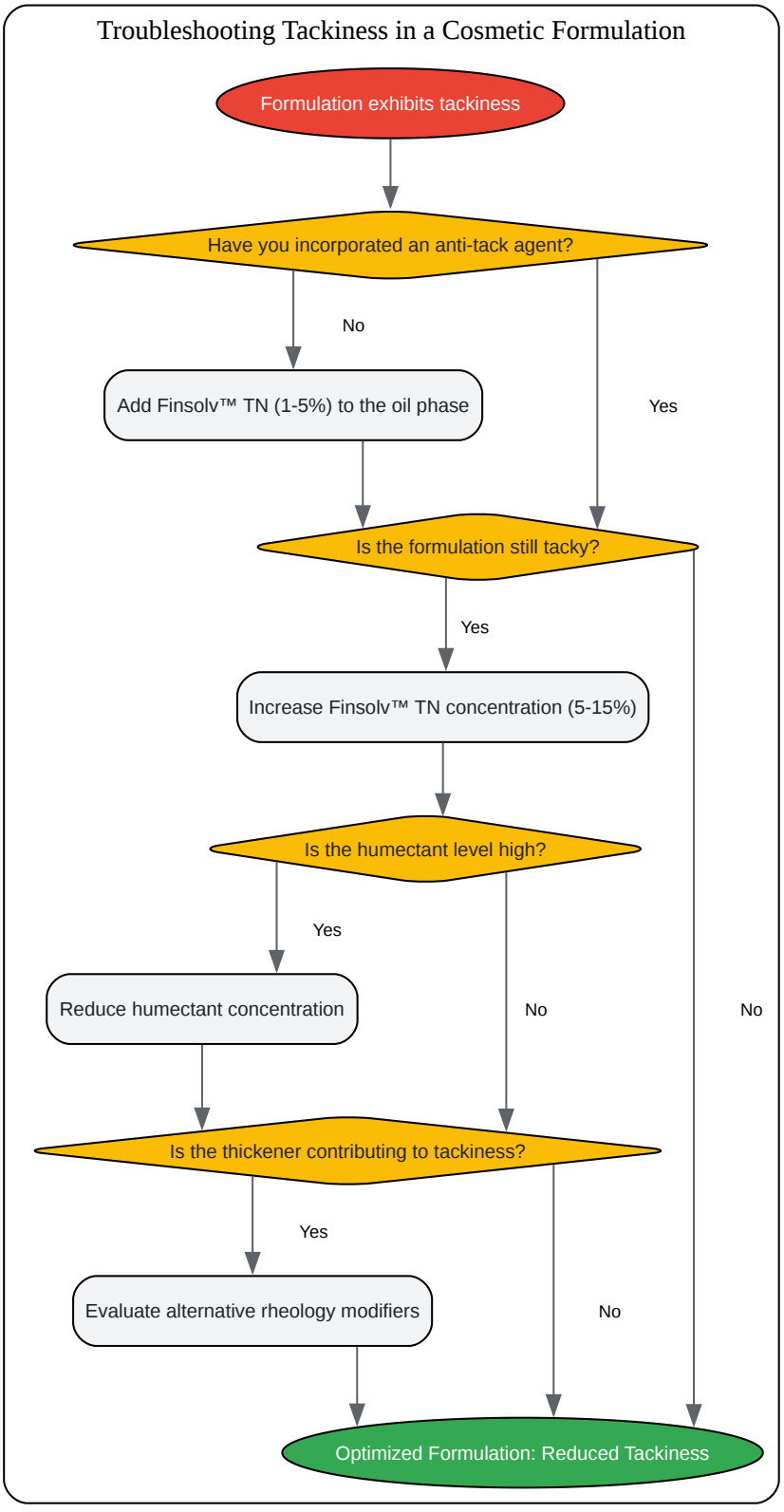

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Caption: A flowchart for troubleshooting tackiness in cosmetic formulations.

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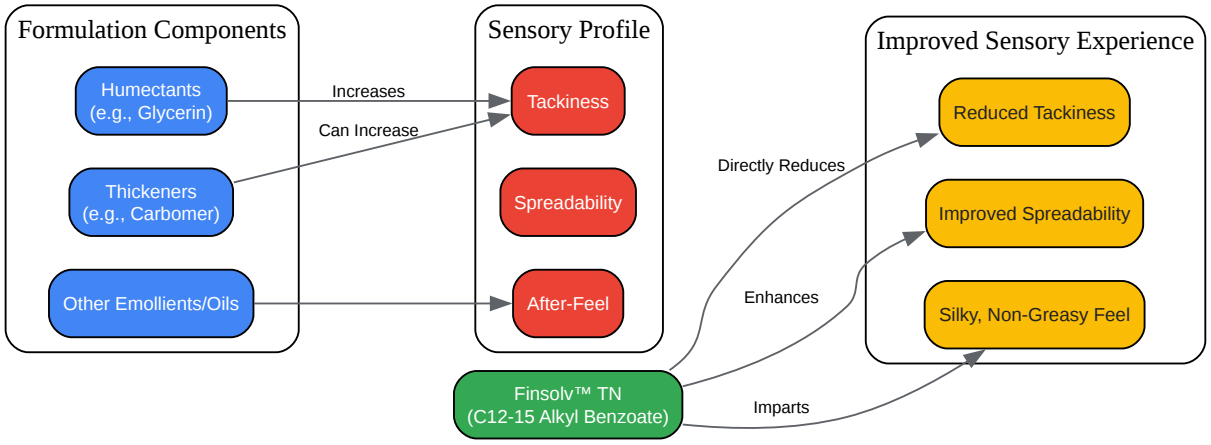

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Caption: How Finsolv™ TN improves the sensory profile of a cosmetic formulation.

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